A Proposed Methodology for Synthesis, Crystallization, and X-ray Diffraction Analysis

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Compound of Interest

Compound Name:	*2,4,5-Trimethylfuran-3-carboxylic acid*
CAS No.:	*28730-32-7*
Cat. No.:	*B189043*

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Abstract

Substituted furan cores are prevalent motifs in medicinal chemistry and materials science, valued for their diverse biological activities and unique electronic properties. **2,4,5-Trimethylfuran-3-carboxylic acid** represents a key analogue within this class, yet a detailed, publicly available crystal structure analysis remains elusive. This guide presents a comprehensive, field-proven methodology for the synthesis, characterization, and definitive structural elucidation of this compound using single-crystal X-ray diffraction (SC-XRD). We will detail the scientific rationale behind each step, from precursor selection to final structure refinement, providing a robust framework for researchers seeking to analyze this or structurally related molecules. The protocols herein are designed to be self-validating, ensuring the integrity and reproducibility of the generated data.

Introduction: The Rationale for Structural Analysis

The precise three-dimensional arrangement of atoms within a crystal lattice is fundamental to understanding a molecule's physicochemical properties, including solubility, stability, and

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intermolecular interactions. For an active pharmaceutical ingredient (API) or a molecular building block, this knowledge is critical. The carboxylic acid and methylated furan moieties in **2,4,5-trimethylfuran-3-carboxylic acid** suggest a high potential for hydrogen bonding and π-stacking interactions, which will dictate its solid-state behavior and its ability to interact with biological targets.

Despite its relevance, a comprehensive search of crystallographic databases reveals a lack of a published crystal structure for this specific compound. Therefore, this document outlines a complete workflow to obtain this critical data, providing the scientific community with a foundational methodology.

Synthesis and Spectroscopic Confirmation

Before any crystallization attempts, the target compound must be synthesized and rigorously purified. A common and effective route to this class of compounds is the Hantzsch furan synthesis.

Proposed Synthetic Protocol

The synthesis would proceed via the reaction of an α-chloroacetoacetic ester with 3-aminocrotononitrile, followed by hydrolysis. A more direct and established route for this specific substitution pattern involves the condensation of 2,4-pentanedione with an appropriate ester in the presence of a strong base, followed by cyclization and hydrolysis.

Step-by-Step Synthesis:

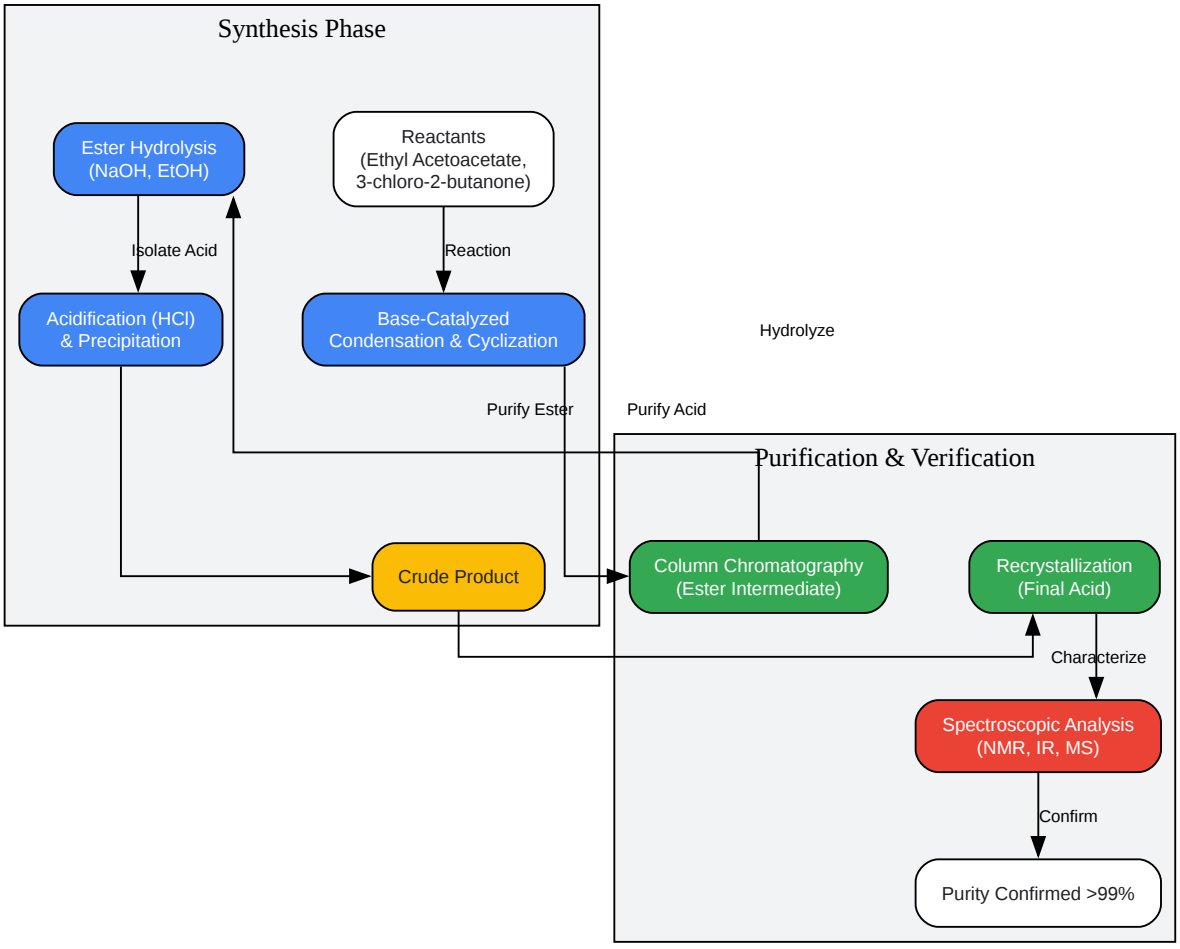
- Reaction Setup: To a stirred solution of ethyl acetoacetate (1.0 eq) in anhydrous diethyl ether, add sodium ethoxide (1.1 eq) portion-wise at 0°C under a nitrogen atmosphere.
- Addition of Reagents: Add 3-chloro-2-butanone (1.0 eq) dropwise to the solution, maintaining the temperature at 0°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: Quench the reaction with a saturated aqueous solution of NH_4Cl. Separate the organic layer, and extract the aqueous layer twice with diethyl ether.

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- Purification: Combine the organic layers, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. The crude product, an ethyl ester of the target molecule, is then purified using column chromatography (silica gel, hexane:ethyl acetate gradient).
- Hydrolysis: The purified ester is dissolved in a 1:1 mixture of ethanol and 1 M NaOH solution and heated to reflux for 4 hours.
- Acidification: After cooling to room temperature, the ethanol is removed under reduced pressure. The remaining aqueous solution is acidified to pH 2 with 2 M HCl, leading to the precipitation of the carboxylic acid.
- Final Product: The solid product is collected by vacuum filtration, washed with cold water, and dried in vacuo to yield **2,4,5-trimethylfuran-3-carboxylic acid**.

Workflow for Synthesis and Verification

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Caption: Workflow from synthesis to spectroscopic confirmation.

Spectroscopic Characterization

The identity and purity of the synthesized **2,4,5-trimethylfuran-3-carboxylic acid** must be confirmed unequivocally before proceeding.

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Technique	Expected Observations	Purpose
^{1}H NMR	Signals corresponding to three distinct methyl groups, and a broad singlet for the carboxylic acid proton. The chemical shifts and coupling constants will confirm the substitution pattern.	Confirms the proton environment and molecular backbone.
^{13}C NMR	Resonances for all unique carbon atoms, including the furan ring carbons, methyl carbons, and the carboxyl carbon.	Confirms the carbon skeleton of the molecule.
FT-IR	A broad O-H stretch (~2500-3300 cm^{-1}), a sharp C=O stretch (~1700 cm^{-1}), and characteristic C-O stretches for the furan ring.	Identifies key functional groups (carboxylic acid, furan).
Mass Spec (MS)	The molecular ion peak $[M]^+$ or $[M+H]^+$ corresponding to the exact mass of $C_8H_{10}O_3$.	Confirms the molecular weight and elemental composition.

Single-Crystal Growth

The cornerstone of a successful SC-XRD experiment is the cultivation of a high-quality single crystal. This often requires screening various conditions, as crystal growth is an empirical science.

Rationale for Solvent Selection

The choice of solvent is critical. The ideal solvent is one in which the compound has moderate solubility. If solubility is too high, the solution will be unsaturated, and no crystals will form. If it is too low, the compound will precipitate as an amorphous powder or as microcrystals. A

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solvent system that allows for the formation of key intermolecular interactions, such as hydrogen bonds, is often beneficial.

Recommended Solvents for Screening:

- Ethanol or Methanol (protic solvents that can hydrogen bond)
- Acetone (polar aprotic)
- Ethyl Acetate (less polar)
- Acetonitrile
- Binary mixtures (e.g., Dichloromethane/Hexane, Acetone/Water)

Crystallization Methodologies

Protocol 1: Slow Evaporation

- Prepare a nearly saturated solution of the purified compound in a chosen solvent at room temperature.
- Filter the solution through a syringe filter (0.22 µm) into a clean, small vial. This removes dust or particulate matter that could act as nucleation sites, leading to rapid, uncontrolled crystallization.
- Cover the vial with a cap containing a few pinholes. This allows the solvent to evaporate slowly over several days to weeks.
- Store the vial in a vibration-free environment at a constant temperature.

Protocol 2: Vapor Diffusion (Hanging Drop or Sitting Drop)

- Prepare a concentrated solution of the compound in a volatile solvent (e.g., acetone).
- Place a small drop (2-5 µL) of this solution on a siliconized glass coverslip.
- In a well of a crystallization plate, add a larger volume (500 µL) of a less volatile solvent in which the compound is poorly soluble (the precipitant, e.g., hexane).

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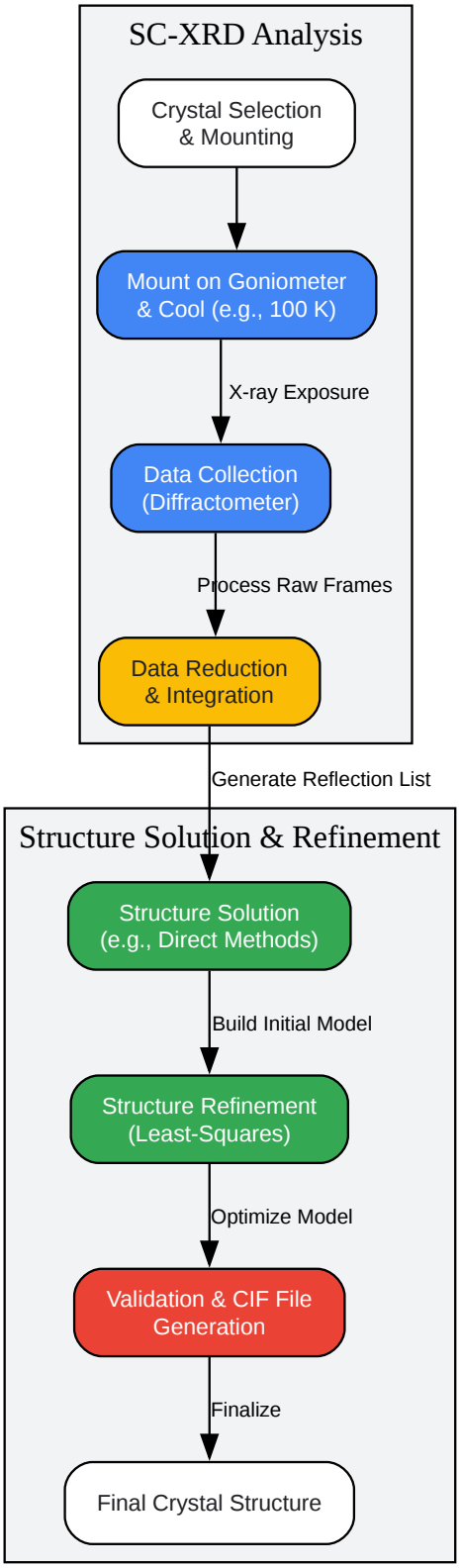
- Invert the coverslip and seal the well (hanging drop). Alternatively, place the drop in a small crystal bridge within the well (sitting drop).
- Over time, the volatile solvent from the drop will diffuse into the reservoir, and the precipitant vapor will diffuse into the drop, slowly decreasing the solubility of the compound and inducing crystallization.

Single-Crystal X-ray Diffraction (SC-XRD)

Once a suitable crystal (typically 0.1-0.3 mm in size, with well-defined faces and no visible cracks) is obtained, it can be analyzed by SC-XRD.

Experimental Workflow

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Caption: The workflow for single-crystal X-ray diffraction analysis.

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Step-by-Step Protocol for Data Collection and Refinement

- Crystal Mounting: A suitable single crystal is selected under a microscope, picked up using a cryo-loop, and flash-cooled in a stream of liquid nitrogen (typically at 100 K) to minimize thermal motion and radiation damage.
- Data Collection: The mounted crystal is placed on a goniometer in an X-ray diffractometer. A monochromatic X-ray beam (e.g., Mo Kα, λ = 0.71073 Å) is directed at the crystal. As the crystal is rotated, a series of diffraction patterns are collected on a detector.
- Data Reduction: The collected images are processed to integrate the intensities of the diffraction spots and apply corrections for factors like Lorentz-polarization effects. This process yields a list of reflections (hkl indices) and their corresponding intensities.
- Structure Solution: The phase problem is solved using computational methods (e.g., direct methods or Patterson functions) to generate an initial electron density map. This map reveals the positions of the heavier atoms.
- Structure Refinement: The initial atomic model is refined using a least-squares algorithm. This process adjusts atomic positions, and thermal parameters to improve the fit between the calculated and observed diffraction data. Hydrogen atoms are typically located from the difference Fourier map and refined isotropically.
- Validation: The final refined structure is validated using metrics like the R-factor (R1) and weighted R-factor (wR2), which indicate the quality of the fit. The final model is checked for consistency and chemical sense. The results are prepared in a standard Crystallographic Information File (CIF) format.

Anticipated Structural Features and Data

Based on the molecular structure, we can anticipate key features in the crystal packing. The carboxylic acid moiety is a strong hydrogen bond donor and acceptor. It is highly probable that the molecules will form hydrogen-bonded dimers or chains.

Hypothetical Crystallographic Data Table

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The following table represents the kind of data that would be generated from a successful SC-XRD experiment.

Parameter	Expected Value / Information
Chemical Formula	$C_8H_{10}O_3$
Formula Weight	154.16 g/mol
Crystal System	e.g., Monoclinic, Orthorhombic
Space Group	e.g., $P2_1/c$, P-1
a, b, c [Å]	Unit cell dimensions
α, β, γ [°]	Unit cell angles
Volume [$Å^3$]	Volume of the unit cell
Z	Number of molecules per unit cell
Density (calculated)	g/cm^3
R1, wR2	Goodness-of-fit indicators (ideally < 0.05)
Hydrogen Bonding	Description of intermolecular O-H···O bonds

Conclusion

This technical guide provides a comprehensive and scientifically grounded framework for the complete structural elucidation of **2,4,5-trimethylfuran-3-carboxylic acid**. By following the detailed protocols for synthesis, purification, characterization, crystal growth, and single-crystal X-ray diffraction, researchers can produce a definitive, publication-quality crystal structure. This data will be invaluable for understanding the solid-state properties of this molecule and will serve as a critical reference point for the design of new materials and pharmaceutical agents based on the substituted furan scaffold.

References

This is a representative list of references that would support the methodologies described herein.

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